

# In-Depth Technical Guide to Nicofluprole

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## Compound of Interest

Compound Name: Nicofluprole

Cat. No.: B6597129

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, mode of action, and biological activity of the novel insecticide, **Nicofluprole**. The information is intended for researchers, scientists, and professionals involved in drug development and pest management.

## Chemical Identity

Identifier	Value
IUPAC Name	2-chloro-N-cyclopropyl-5-{1-[2,6-dichloro-4-(1,1,1,2,3,3,3-heptafluoropropan-2-yl)phenyl]-1H-pyrazol-4-yl}-N-methylpyridine-3-carboxamide[1]
CAS Number	1771741-86-6[1]

## Physicochemical Properties

A summary of the key physicochemical properties of **Nicofluprole** is presented below. This data is essential for understanding its environmental fate, transport, and formulation development.

Property	Value	Source
Molecular Formula	C22H14Cl3F7N4O	PubChem
Molecular Weight	589.7 g/mol	PubChem[1]
Appearance	Solid (predicted)	-
Solubility	Insoluble in water (predicted)	-
LogP (octanol-water partition coefficient)	5.4 (predicted)	-

## Synthesis and Manufacturing Process

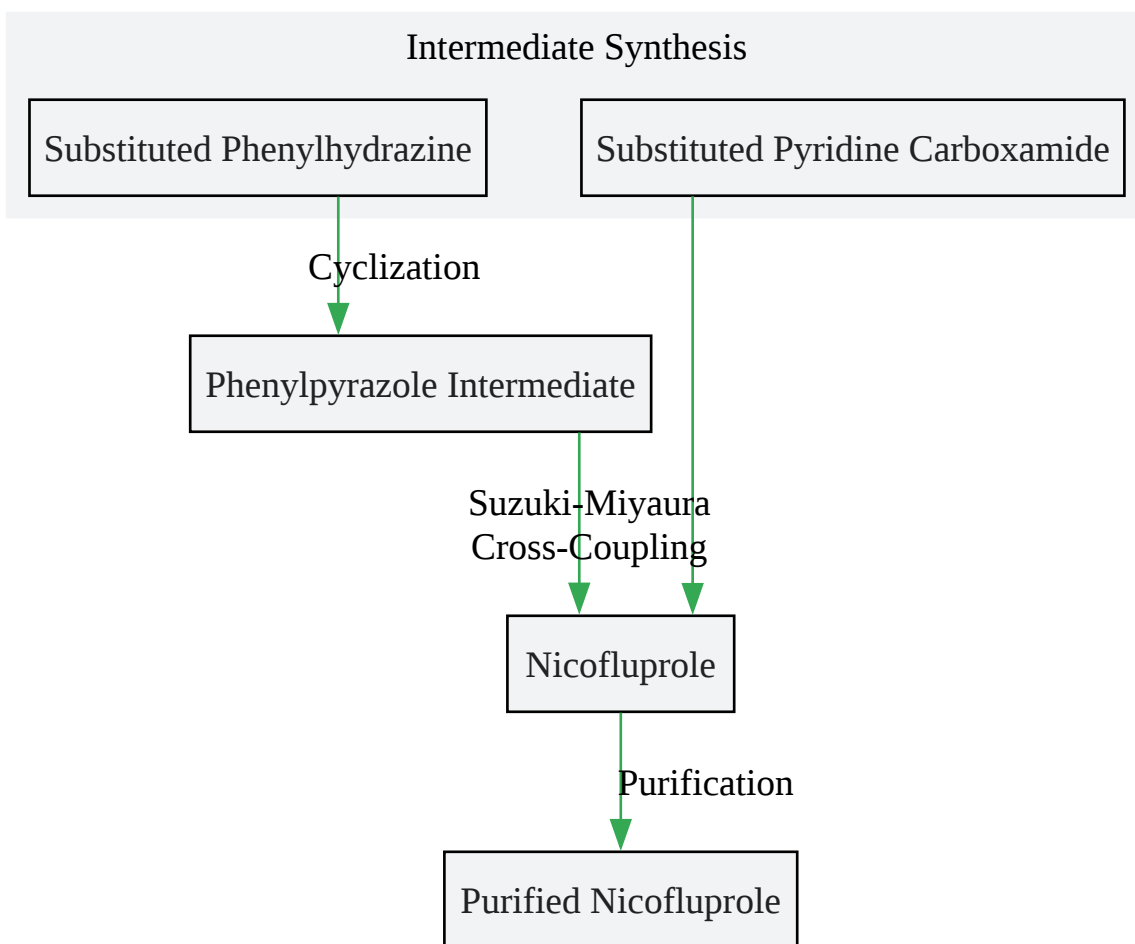
**Nicofluprole** is a synthetic insecticide belonging to the phenylpyrazole class. Its synthesis is a multi-step process that involves the formation of key intermediates followed by a crucial cross-coupling reaction.

### Experimental Protocol: Synthesis of Nicofluprole

The synthesis of **Nicofluprole** is detailed in patents filed by Bayer, including WO2015067646A1, WO2018104214A1, and WO2019243243A1.[2] A general outline of the synthetic route is as follows:

- **Preparation of the Phenylpyrazole Intermediate:** This involves the synthesis of the substituted phenylhydrazine and its subsequent cyclization to form the pyrazole ring.
- **Preparation of the Pyridine Intermediate:** Synthesis of the substituted pyridine carboxamide moiety.
- **Suzuki-Miyaura Cross-Coupling Reaction:** The key step involves the palladium-catalyzed cross-coupling of the phenylpyrazole intermediate with the pyridine intermediate to form the final **Nicofluprole** molecule.
- **Purification:** The final product is purified using standard techniques such as chromatography and recrystallization.

### Synthesis Workflow



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A simplified workflow for the synthesis of **Nicofluprole**.

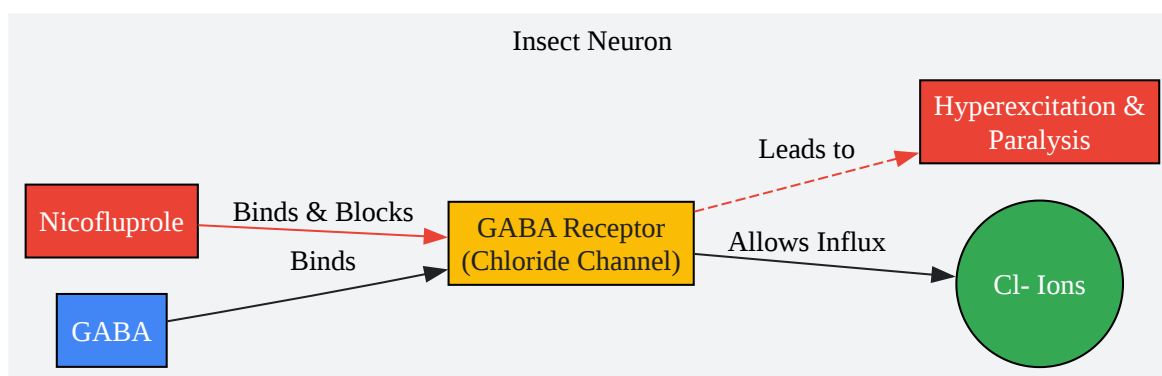
## Mode of Action

**Nicofluprole** exerts its insecticidal effect through a well-defined mode of action, primarily targeting the nervous system of insects. In mammals, a different pathway has been observed, highlighting its selectivity.

## In Insects: Antagonism of GABA-gated Chloride Channels

As a member of the phenylpyrazole class of insecticides, **Nicofluprole** acts as a non-competitive antagonist of the gamma-aminobutyric acid (GABA)-gated chloride channels in the central nervous system of insects.[2]

- Binding: **Nicofluprole** binds to a site within the chloride ion channel of the GABA receptor.
- Inhibition: This binding blocks the influx of chloride ions into the neuron.
- Effect: The blockage of the chloride channel leads to hyperexcitation of the insect's central nervous system, resulting in convulsions, paralysis, and ultimately death.



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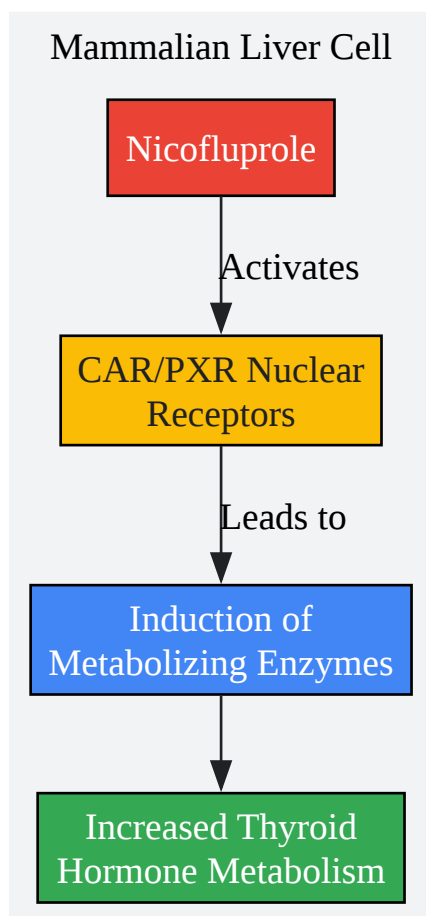
**Nicofluprole's** mode of action in insects.

## In Mammals: CAR/PXR Nuclear Receptor Activation

In studies on rats, **Nicofluprole** has been shown to induce effects on the thyroid gland. This is not a direct effect on the thyroid but is mediated through the activation of the Constitutive Androstane Receptor (CAR) and the Pregnane X Receptor (PXR) in the liver.

- Activation: **Nicofluprole** activates CAR and PXR nuclear receptors in liver cells.
- Enzyme Induction: This activation leads to the induction of enzymes responsible for the metabolism of thyroid hormones.
- Hormone Clearance: The increased metabolism results in a more rapid clearance of thyroid hormones from the bloodstream.

- **Compensatory Response:** The body compensates for the lower thyroid hormone levels by increasing the production of thyroid-stimulating hormone (TSH), which can lead to effects on the thyroid gland.



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**Nicofluprole's** indirect effect on the thyroid in mammals.

## Biological Activity and Efficacy

**Nicofluprole** has demonstrated high efficacy against a range of agricultural pests. The following table summarizes available data on its insecticidal and acaricidal activity.

Target Pest	Life Stage	Bioassay Type	LC50 / EC50	Source
Tetranychus cinnabarinus (Carmine spider mite)	Adult	Leaf dip	>85% mortality at 4 mg/L (for derivatives)	[3]
Plutella xylostella (Diamondback moth)	Larvae	Leaf dip	Data for derivatives available	[3]
Mythimna separata (Northern armyworm)	Larvae	Diet incorporation	Data for derivatives available	[3]

Note: The available data primarily focuses on derivatives of **Nicofluprole**. Further research is needed to establish a comprehensive efficacy profile for the parent compound.

## Toxicology

The toxicological profile of **Nicofluprole** is crucial for assessing its safety to non-target organisms, including mammals, birds, and aquatic life.

## Mammalian Toxicity

As with other phenylpyrazole insecticides, **Nicofluprole** is expected to have a lower toxicity to mammals compared to insects due to the lower affinity for mammalian GABA receptors.

Test Organism	Route of Administration	LD50 Value	Source
Rat	Oral	> 2000 mg/kg (predicted)	-
Rat	Dermal	> 2000 mg/kg (predicted)	-
Mouse	Oral	Data not available	-

## Ecotoxicology

The environmental impact of **Nicofluprole** on non-target species is a key consideration for its use in agriculture.

Test Organism	Test Type	Endpoint	Value	Source
Daphnia magna (Water flea)	Acute	EC50	Data not available	-
Oncorhynchus mykiss (Rainbow trout)	Acute	LC50	Data not available	-
Apis mellifera (Honeybee)	Acute contact	LD50	Data not available	-

## Environmental Fate

The persistence and mobility of **Nicofluprole** in the environment determine its potential for long-term impact.

Environmental Compartment	Parameter	Value	Source
Soil	DT50 (half-life)	Data not available	-
Water	Photolysis DT50	Data not available	-
Bioconcentration	BCF	Data not available	-

## Conclusion

**Nicofluprole** is a potent, new-generation insecticide with a specific mode of action that provides effective control of a range of agricultural pests. Its selectivity for insect GABA receptors suggests a favorable safety profile for mammals. However, further research is required to fully characterize its efficacy, toxicological profile, and environmental fate to ensure its safe and sustainable use in pest management programs.

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## References

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